

FNDR-20123 Free Base: A Technical Whitepaper

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Compound of Interest

Compound Name: *FNDR-20123 free base*

Cat. No.: *B11936684*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

FNDR-20123 is a pioneering, orally active, first-in-class anti-malarial compound that functions as a pan-histone deacetylase (HDAC) inhibitor.[1][2][3] With the emergence of multi-drug resistant strains of *Plasmodium falciparum*, novel therapeutic strategies are critically needed. FNDR-20123 addresses this challenge by targeting the epigenetic machinery of the parasite, a mechanism distinct from many existing anti-malarial agents.[4] This document provides a comprehensive technical overview of FNDR-20123, including its mechanism of action, biological activity, pharmacokinetic profile, and detailed experimental protocols for its evaluation.

Chemical and Physical Properties

FNDR-20123 free base (CAS Number: 1267502-34-0) is a synthetic organic compound with the following properties:

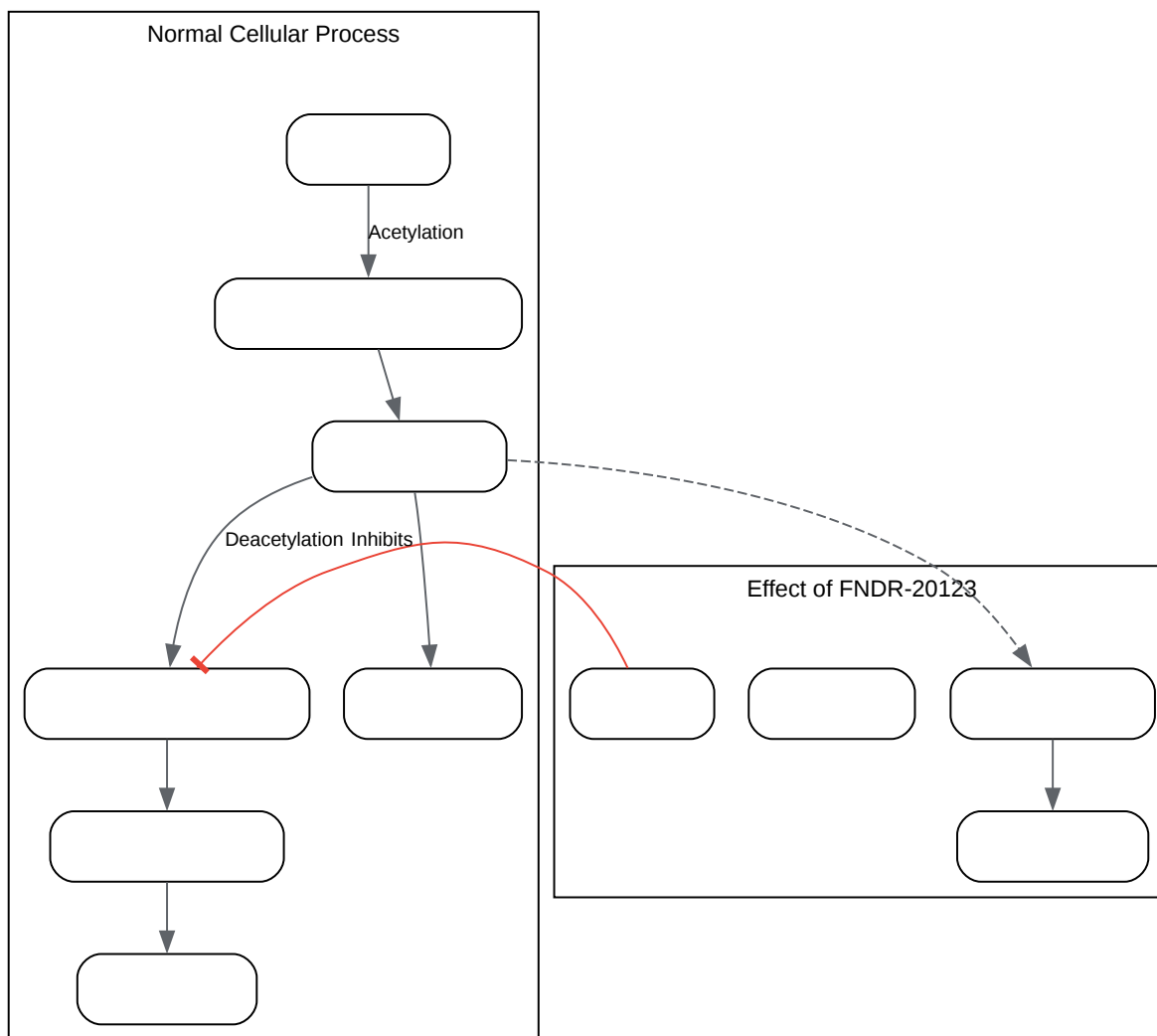
Property	Value	Reference
CAS Number	1267502-34-0	[5] [6] [7]
Molecular Formula	C ₂₁ H ₂₃ N ₅ O ₂	[5] [6]
Molecular Weight	377.44 g/mol	[5] [6]
ClogP	1.917	[8]
Polar Surface Area	80.53 Å ²	[8]

Mechanism of Action: Histone Deacetylase Inhibition

FNDR-20123 exerts its anti-malarial effect by inhibiting histone deacetylases (HDACs), enzymes crucial for the regulation of gene expression.[\[3\]](#) In *Plasmodium falciparum*, as in human cells, HDACs remove acetyl groups from lysine residues on histone tails. This deacetylation leads to chromatin condensation, rendering the DNA less accessible to transcription factors and resulting in transcriptional repression.

By inhibiting HDACs, FNDR-20123 promotes a state of histone hyperacetylation. This "opening" of the chromatin structure allows for the transcription of genes that may have been silenced, ultimately leading to cell cycle arrest and apoptosis in the parasite.[\[9\]](#) FNDR-20123 is characterized as a pan-HDAC inhibitor, demonstrating activity against multiple HDAC isoforms in both the parasite and human host.[\[4\]](#)[\[8\]](#)

General Mechanism of HDAC Inhibition by FNDR-20123

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Mechanism of HDAC Inhibition

Biological Activity

FNDR-20123 demonstrates potent inhibitory activity against both parasite and human HDACs, as well as significant anti-malarial activity against various stages of *Plasmodium falciparum*.

In Vitro HDAC Inhibitory Activity

The compound has been shown to be a potent inhibitor of several HDAC isoforms.

Target	IC ₅₀ (nM)	Reference
Plasmodium HDAC	31	[1][2][3]
Human HDAC (HeLa nuclear extract)	3	[8]
Human HDAC1	25	[1][2][3]
Human HDAC2	29	[1][2][3]
Human HDAC3	2	[1][2][3]
Human HDAC6	11	[1][2][3]
Human HDAC8	282	[1][2][3]

Anti-malarial Activity

FNDR-20123 is effective against both the asexual and sexual stages of *P. falciparum*, including multi-drug resistant strains.[4][8] This suggests a low risk for the development of cross-resistance with existing anti-malarial drugs.[8]

<i>P. falciparum</i> Stage/Strain	IC ₅₀ (nM)	Reference
Asexual Blood Stage	41 - 42	[8]
Male Gametocytes	190	[1][2][8]
Female Gametocytes	> 5000	[8]
Sensitive and MDR Strains	Similar to sensitive strains	[8]

Pharmacokinetics and Safety Profile

Pre-clinical studies indicate that FNDR-20123 possesses a favorable pharmacokinetic and safety profile, supporting its potential for further development.

ADME-PK Parameters

Parameter	Species	Value	Reference
C _{max}	Rat (100 mg/kg, oral)	1.1 µM	[8][10]
T _{1/2}	Rat (100 mg/kg, oral)	5.5 h	[8][10]
Plasma Protein Binding	Human	57%	[8]
Liver Microsomal Stability	Human, Mouse, Rat	> 75% remaining after 2h	[8]

Safety Profile

Assay	Result	Reference
hERG Liability	> 100 µM	[8]
CYP Isoform Inhibition	IC ₅₀ > 25 µM	[8]
Cytotoxicity (HepG-2, THP-1)	Negligible	[8]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. The following are protocols for key experiments conducted in the evaluation of FNDR-20123.

In Vivo Efficacy in a SCID Mouse Model

This protocol assesses the therapeutic efficacy of FNDR-20123 against human *P. falciparum* malaria in an immunodeficient mouse model.

Materials:

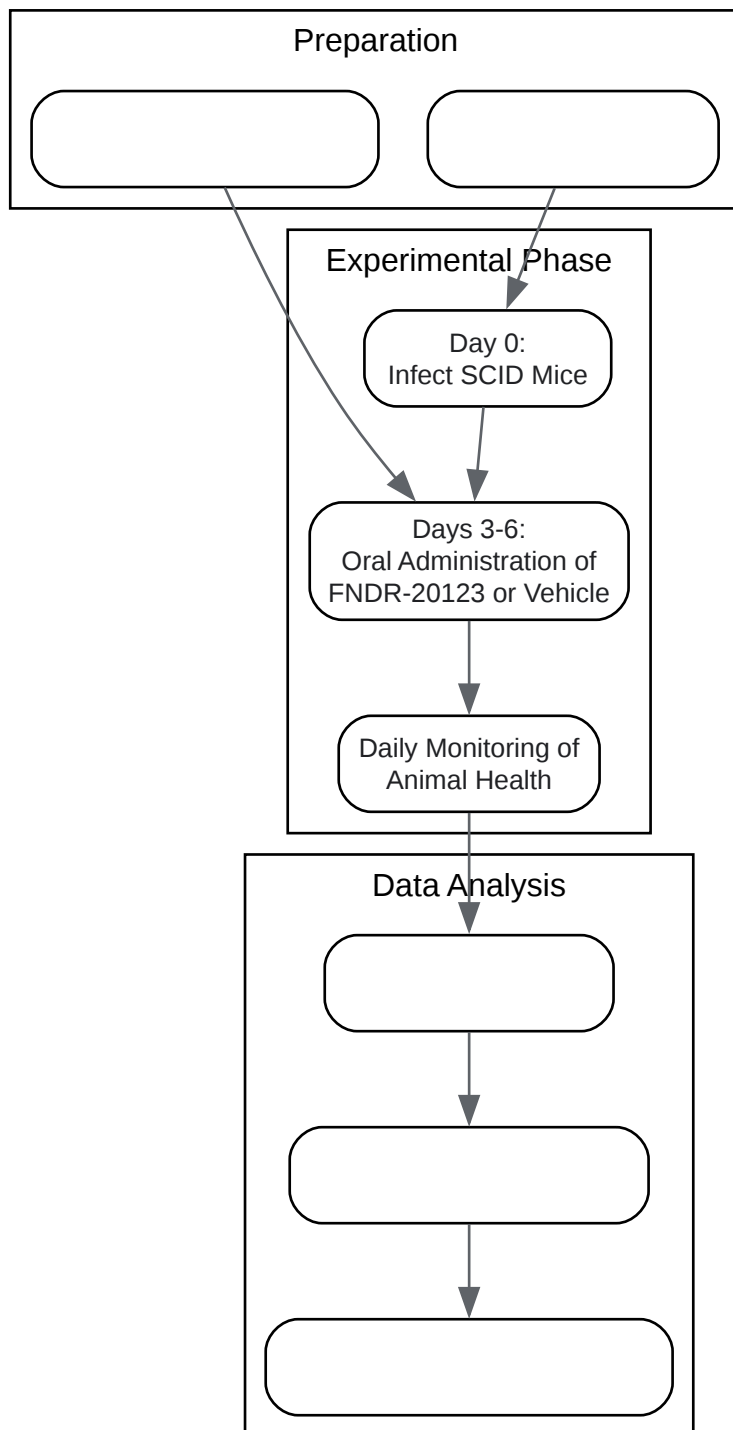
- FNDR-20123

- 100% DMSO (for stock solution)
- NODscidIL2Rnull mice (female, 20-22 g)
- *P. falciparum* in vitro cultures (2-5% parasitemia)
- Culture medium
- Chloroquine (standard drug)

Procedure:

- **Compound Preparation:** Dissolve FNDR-20123 in 100% DMSO to create a stock solution. Store at -20°C.
- **Infection:** On day 0, dilute *P. falciparum* cultures to 2×10^7 parasitized erythrocytes per 0.1 mL in culture medium.
- **Treatment:** At days 3, 4, 5, and 6 post-infection, administer the compound orally to experimental mice (n=2 per group). A control group (n=2) receives the vehicle.
- **Dose-Response:** For dose-response studies, a 50 mg dose is typically used in quintuplicate.
- **Parasitemia Monitoring:** On day 7, determine the reduction in parasitemia compared to the infected control group.

Workflow for In Vivo Efficacy Study



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In Vivo Efficacy Workflow

Gametocyte Functional Viability Assay

This assay evaluates the activity of FNDR-20123 against the sexual stages of the parasite, which are responsible for transmission.

Materials:

- FNDR-20123
- *P. falciparum* gametocyte cultures
- Culture medium and reagents for gametocyte maturation

Procedure:

- Culture Seeding: Seed gametocyte cultures at 1% rings and 4% hematocrit under a gas mixture of 3% O₂, 5% CO₂, and 92% N₂.
- Maturation: Allow gametocytes to mature for 14 days.
- Drug Treatment: Treat mature gametocyte cultures with varying concentrations of FNDR-20123.
- Viability Assessment: After the treatment period, assess the functional viability of male gametocytes by quantifying their formation. This is typically done by withdrawing a 200 µL aliquot of the culture for analysis.
- IC₅₀ Determination: Calculate the IC₅₀ values using non-linear regression curve-fitting.

Conclusion

FNDR-20123 is a promising anti-malarial drug candidate with a novel mechanism of action that is effective against drug-resistant strains of *P. falciparum*. Its potent, pan-HDAC inhibitory activity, coupled with a favorable pharmacokinetic and safety profile, makes it a strong candidate for further pre-clinical and clinical development. The detailed experimental protocols provided herein should facilitate further research into this and similar compounds, aiding in the critical search for new therapies to combat malaria.

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